

# Application Notes and Protocols for 3-Acetopropanol-d4 in Enzymatic Assay Development

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## Compound of Interest

Compound Name: 3-Acetopropanol-d4

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## Introduction

**3-Acetopropanol-d4** is a deuterated analog of 3-acetopropanol (also known as 4-hydroxy-2-pentanone). The incorporation of four deuterium atoms at the propyl chain offers a valuable tool for enzymatic assay development, particularly for studying enzyme kinetics, reaction mechanisms, and metabolic pathways. The increased mass due to deuterium substitution can be readily detected by mass spectrometry, providing a clear and unambiguous signal to track the fate of the substrate and its metabolites. Furthermore, the deuterium substitution can lead to a kinetic isotope effect (KIE), which can be exploited to investigate the rate-limiting steps of an enzymatic reaction. This document provides detailed application notes and protocols for the use of **3-Acetopropanol-d4** in the development of enzymatic assays, with a focus on dehydrogenase enzymes.

## Physicochemical Properties of 3-Acetopropanol-d4

A summary of the key physicochemical properties of **3-Acetopropanol-d4** is presented in Table 1.

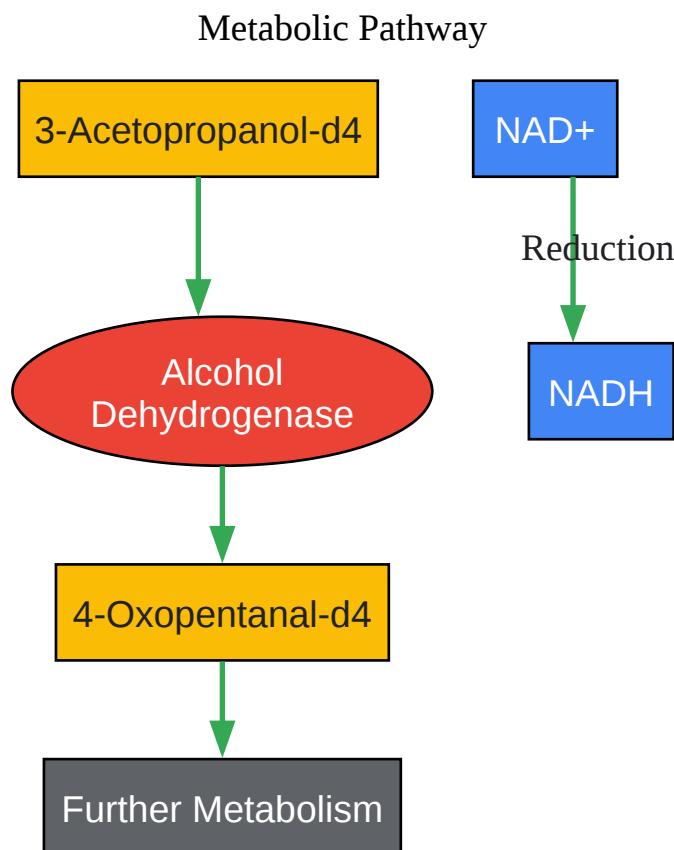
Property	Value	Reference
CAS Number	1215544-11-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C5H6D4O2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	106.16 g/mol	
Synonyms	1-Hydroxy-4-pentanone-d4; 3-Acetyl-1-propanol-d4; $\gamma$ -Acetopropyl-d4 Alcohol	
Form	Brown Oil	
Solubility	Chloroform, Dichloromethane, Methanol	
Storage Temperature	Room Temperature	

## Application: Enzymatic Assay of Alcohol Dehydrogenase

**3-Acetopropanol-d4** is a known substrate for alcohol dehydrogenase (ADH). ADH catalyzes the reversible oxidation of alcohols to aldehydes or ketones, with the concomitant reduction of a cofactor, typically NAD<sup>+</sup> to NADH. The use of **3-Acetopropanol-d4** in an ADH assay allows for sensitive and specific detection of the reaction product, 4-oxopentanal-d4, by mass spectrometry. This approach is particularly useful for high-throughput screening of ADH inhibitors or for studying the enzyme's substrate specificity and kinetics.

## Experimental Workflow

The general workflow for an ADH enzymatic assay using **3-Acetopropanol-d4** is depicted below.



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